

# Bicyclo[6.1.0]nonan-4-ol: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties, synthesis, and potential applications of **Bicyclo[6.1.0]nonan-4-ol**, a saturated bicyclic alcohol. This document is intended to serve as a comprehensive resource for researchers and professionals in the fields of organic chemistry, medicinal chemistry, and materials science.

## **Chemical and Physical Properties**

**Bicyclo[6.1.0]nonan-4-ol** is a solid organic compound with the molecular formula C<sub>9</sub>H<sub>16</sub>O.[1] Its structure consists of a cyclooctane ring fused to a cyclopropane ring, with a hydroxyl group attached to the C4 position of the cyclooctane ring. The presence of the strained cyclopropane ring and the hydroxyl group makes it an interesting building block for the synthesis of more complex molecules.

Table 1: General Properties of Bicyclo[6.1.0]nonan-4-ol



Property	Value	Reference
CAS Number	28405-40-5	[1]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O	[1]
Molecular Weight	140.22 g/mol	[1]
Purity	95%	[1]
Storage Conditions	2-8°C	[1]
MDL Number	MFCD30336760	[1]

While specific data on the melting point, boiling point, and solubility of **Bicyclo[6.1.0]nonan-4-ol** are not readily available in the surveyed literature, the properties of the related compound, (1R,8S,9s)-Bicyclo[6.1.0]non-4-yn-9-ylmethanol, which has a melting point of 64 °C, may provide a rough estimate.[2] However, it is crucial to note that the presence of the alkyne and the different position of the hydroxyl group in the latter will significantly influence its physical properties.

## **Spectroscopic Data**

Detailed spectroscopic data for **Bicyclo[6.1.0]nonan-4-ol** is not extensively reported. However, based on the known spectra of the parent bicyclo[6.1.0]nonane and related derivatives, the expected spectral characteristics can be inferred. For comparison, 1H NMR data for a butyl-substituted bicyclo[6.1.0]non-3-en-2-ol has been reported.[3] Researchers are advised to perform their own spectral analysis for unambiguous characterization.

# Synthesis and Reactivity Synthesis

**Bicyclo[6.1.0]nonan-4-ol** can be synthesized via the reduction of the corresponding ketone, bicyclo[6.1.0]nonan-4-one.[4] A general experimental protocol for such a reduction would typically involve the use of a reducing agent like sodium borohydride in an alcoholic solvent.

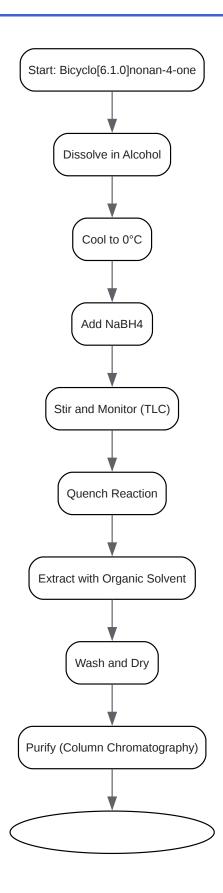
Experimental Protocol: Reduction of Bicyclo[6.1.0]nonan-4-one



- Dissolution: Dissolve bicyclo[6.1.0]nonan-4-one in a suitable alcohol solvent (e.g., methanol or ethanol) in a round-bottom flask equipped with a magnetic stirrer.
- Cooling: Cool the solution in an ice bath to 0°C.
- Addition of Reducing Agent: Slowly add sodium borohydride (NaBH<sub>4</sub>) portion-wise to the stirred solution. The amount of NaBH<sub>4</sub> should be in slight excess relative to the ketone.
- Reaction: Allow the reaction to stir at 0°C for a specified time (e.g., 1-2 hours) and then warm to room temperature, monitoring the reaction progress by thin-layer chromatography (TLC).
- Quenching: After completion, cautiously quench the reaction by the slow addition of water or a dilute acid (e.g., 1M HCl) to decompose the excess NaBH<sub>4</sub>.
- Extraction: Extract the aqueous mixture with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Washing and Drying: Wash the combined organic layers with brine, dry over an anhydrous salt (e.g., MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>), and filter.
- Purification: Remove the solvent under reduced pressure to yield the crude product. Purify the crude **Bicyclo[6.1.0]nonan-4-ol** by column chromatography on silica gel.

DOT Diagram: Synthesis Workflow





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Caption: Workflow for the synthesis of **Bicyclo[6.1.0]nonan-4-ol**.



### Reactivity

The chemical reactivity of **Bicyclo[6.1.0]nonan-4-ol** is primarily dictated by the hydroxyl group and the strained cyclopropane ring. The hydroxyl group can undergo typical alcohol reactions such as oxidation to the corresponding ketone, esterification, and etherification. The strained three-membered ring is susceptible to ring-opening reactions under certain conditions, such as in the presence of electrophiles or under hydrogenolysis conditions.

Studies on the oxygenation of the parent bicyclo[6.1.0]nonane have shown that reactions can occur at various positions on the bicyclic core, leading to the formation of different alcohol isomers. For instance, reaction with dioxiranes has been shown to yield transbicyclo[6.1.0]nonan-2-ol.[5][6] This suggests that selective functionalization of the bicyclo[6.1.0]nonane skeleton is a potential area for further research.

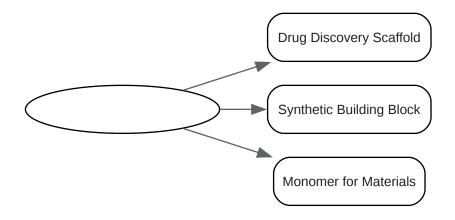
## **Potential Applications**

While specific applications for **Bicyclo[6.1.0]nonan-4-ol** are not widely documented, its structural features suggest potential utility in several areas of chemical research and development.

- Scaffold for Drug Discovery: The rigid bicyclic core of Bicyclo[6.1.0]nonan-4-ol can serve
  as a scaffold for the synthesis of novel small molecules with potential biological activity. The
  hydroxyl group provides a convenient handle for further functionalization and diversification.
  Derivatives such as 5-(substituted-amino)bicyclo[6.1.0]nonan-4-ols have been
  synthesized, indicating the potential for creating libraries of related compounds for screening.
  [7][8][9]
- Building Block in Organic Synthesis: The unique combination of a strained ring and a
  functional group makes Bicyclo[6.1.0]nonan-4-ol a potentially valuable intermediate in the
  synthesis of complex target molecules, including natural products.
- Materials Science: The related compound, (1R,8S,9s)-Bicyclo[6.1.0]non-4-yn-9-ylmethanol (BCN-OH), has found applications in materials science.[2] While Bicyclo[6.1.0]nonan-4-ol lacks the alkyne functionality of BCN-OH, its bicyclic structure could still be incorporated into polymers or other materials to impart specific physical or chemical properties.

**DOT Diagram: Potential Application Areas** 





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Caption: Potential applications of Bicyclo[6.1.0]nonan-4-ol.

#### Conclusion

**Bicyclo[6.1.0]nonan-4-ol** is a bicyclic alcohol with potential as a versatile building block in organic synthesis and medicinal chemistry. While detailed characterization data for this specific isomer is limited in the current literature, its synthesis from the corresponding ketone is established. Further research into the physical, chemical, and biological properties of **Bicyclo[6.1.0]nonan-4-ol** and its derivatives is warranted to fully explore its potential in various scientific disciplines. The information provided in this guide serves as a foundational resource for researchers interested in this intriguing molecule.

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